

Physicochemical Properties of 2-Chloro-2-(hydroxyimino)acetic Acid

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Compound of Interest

Compound Name: 2-Chloro-2-(hydroxyimino)acetic acid

Cat. No.: B13832460

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Content Type: Technical Reference Guide Audience: Researchers, Process Chemists, and Drug Development Scientists

Executive Summary

2-Chloro-2-(hydroxyimino)acetic acid (CAS: 14337-42-9), often encountered as its stable ethyl ester derivative (CAS: 14337-43-0), is a critical electrophilic building block in the synthesis of

-lactam antibiotics. It serves as the structural scaffold for the syn-alkoxyimino side chains found in third-generation cephalosporins such as Cefuroxime and Cefotaxime.

The compound is characterized by the presence of a reactive

-chloro substituent and a hydroxyimino (oxime) functionality.^[1] This unique arrangement allows for facile nucleophilic substitution at the

-carbon, enabling the introduction of complex alkoxy groups while retaining the oxime geometry essential for antibiotic resistance against

-lactamases. This guide details the physicochemical profile, synthesis, and reactivity of the free acid and its commercially dominant ethyl ester.

Chemical Identity & Structural Analysis[1][2][3]

The compound exists as geometric isomers (

and

) around the C=N double bond. The

-isomer (syn) is generally the bioactive configuration required for cephalosporin synthesis, although the raw synthetic material is often a mixture or predominantly

due to hydrogen bonding stabilization.

Feature	Description
IUPAC Name	(Z)-2-Chloro-2-(hydroxyimino)acetic acid
Common Synonyms	Chloroglyoxime acid; Chloro-oximino-acetic acid
CAS Number (Acid)	14337-42-9
CAS Number (Ethyl Ester)	14337-43-0 (Dominant commercial form)
Molecular Formula	(Acid) /
	(Ester)
SMILES	<chem>ON=C(Cl)C(=O)O</chem>
Key Functional Groups	-Chloro, Oxime (Hydroxyimino), Carboxylic Acid

Physicochemical Profile

The free acid is thermally labile and prone to decarboxylation. Consequently, most physicochemical data in the literature refers to the ethyl ester, which is a stable solid at room temperature.

Table 1: Comparative Properties (Acid vs. Ethyl Ester)

Property	Free Acid (CAS 14337-42-9)	Ethyl Ester (CAS 14337-43-0)
Molecular Weight	123.49 g/mol	151.55 g/mol
Physical State	Crystalline solid (unstable)	White to off-white crystalline powder
Melting Point	129 °C (Decomposes)	70 – 76 °C
Boiling Point	336.7 °C (Predicted)	230.5 °C (at 760 mmHg)
pKa (Acidic)	1.80 ± 0.10 (Predicted, COOH)	~7.60 (Predicted, Oxime OH)
Density	1.76 g/cm ³ (Predicted)	1.36 g/cm ³
Solubility	Soluble in water, MeOH, EtOH	Soluble in MeOH, EtOAc, DCM; Low in water
Stability	Hygroscopic; Decarboxylates on heating	Stable at 2–8°C; Moisture sensitive

“

Technical Insight: The pKa of the free acid (1.80) is significantly lower than acetic acid (4.76) due to the strong electron-withdrawing inductive effect of the

-chloro and oxime groups. This makes it a relatively strong organic acid, necessitating careful pH control during extraction to prevent salt formation in the aqueous phase.

Synthesis & Production Protocols

The synthesis of the 2-chloro-2-(hydroxyimino) scaffold typically proceeds via the nitrosation-chlorination of glycine esters. Direct synthesis of the free acid is avoided due to stability issues; instead, the ester is synthesized and hydrolyzed in situ or used directly.

Primary Synthesis Route (Ethyl Ester)

Reaction: Glycine Ethyl Ester

Ethyl 2-chloro-2-(hydroxyimino)acetate

This "one-pot" transformation involves the diazotization of the amine followed by displacement/chlorination in the presence of excess HCl.

Step-by-Step Protocol:

- Preparation: Dissolve Glycine Ethyl Ester HCl (1.0 eq) in water.
- Acidification: Add concentrated HCl (2.5 eq) and cool the mixture to -5°C.
- Nitrosation: Dropwise addition of aqueous (1.2 eq) while maintaining temperature < 0°C.
 - Mechanism:[2][3][4] Formation of the diazonium intermediate, which undergoes substitution by chloride ions and tautomerization to the oxime.
- Extraction: Stir for 1 hour, then extract with Ethyl Acetate or Dichloromethane (DCM).
- Purification: Wash organic layer with brine, dry over , and concentrate. Recrystallize from hexane/ethyl acetate if necessary.

Diagram: Synthesis & Reactivity Pathway

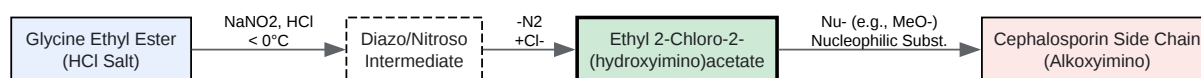


Figure 1: Synthesis of Chloro-oxime Ester and downstream application.

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Figure 1: The conversion of glycine ethyl ester to the chloro-oxime scaffold and its subsequent derivatization.[5][6]

Reactivity & Industrial Applications

Nucleophilic Substitution (-Carbon)

The chlorine atom at the

-position is highly activated. It serves as a leaving group for nucleophiles such as alkoxides or thiols.

- Reaction:
- Application: This is the key step in synthesizing the methoxyimino side chain of Cefuroxime. The retention of the syn (Z) geometry is crucial for the antibiotic's stability against -lactamases.

Chemo-enzymatic Synthesis

The ethyl ester is also used in the chemo-enzymatic synthesis of chiral amino acids (e.g., CIP-AS), acting as a glutamic acid structural analog.

Stability Considerations

- Thermal: The free acid decarboxylates above 120°C.
- Hydrolytic: The ester bond is susceptible to hydrolysis in basic conditions (), yielding the free acid (or its salt), which must be used immediately to avoid degradation.

Handling & Safety (E-E-A-T)

Hazard Classification (GHS):

- Skin Irritation: Category 2 (H315)
- Serious Eye Damage: Category 1 (H318) - Corrosive
- Respiratory Sensitization: Category 1 (H334) - Potent sensitizer

Safety Protocols:

- Engineering Controls: All handling of the powder or solution must occur within a certified chemical fume hood. The compound is a lachrymator and respiratory sensitizer.
- PPE: Wear nitrile gloves (double-gloving recommended), safety goggles, and a lab coat. A particulate respirator (N95) is required if handling the dry powder outside a hood.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Moisture sensitive.[7]

References

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